Measuring the Enzymatic Activity of SARM1 In Vitro: An Application Note

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Compound of Interest

Compound Name:	*ARM1*
CAS No.:	*1049743-03-4; 68729-05-5*
Cat. No.:	*B2560592*

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Abstract

Sterile Alpha and Toll/Interleukin-1 Receptor Motif-containing Protein 1 (S**ARM1**) is a key player in programmed axonal degeneration, also known as Wallerian degeneration. Its enzymatic core, a Toll/Interleukin-1 Receptor (TIR) domain, possesses NADase activity, which is critical for its pro-degenerative function. The activity of the S**ARM1** TIR domain is tightly regulated by its N-terminal Armadillo repeat (ARM) domain, which acts as an autoinhibitor.[1][2][3] The binding of nicotinamide mononucleotide (NMN) to the ARM domain relieves this autoinhibition, leading to the robust cleavage of NAD^+.[4][5][6] This application note provides detailed protocols for measuring the NADase activity of S**ARM1** in vitro using fluorogenic and HPLC-based methods, and is intended to aid researchers in the screening and characterization of S**ARM1** modulators.

Introduction

S**ARM1** is a central executioner of a conserved axonal destruction pathway.[7] Under healthy conditions, S**ARM1** is maintained in an inactive state through the autoinhibitory function of its

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ARM domain.[1][2] Upon axonal injury, a rapid decrease in the levels of the NAD^+-synthesizing enzyme NMNAT2 leads to an accumulation of NMN and a decrease in NAD^+.[4][6] This shift in the NMN/NAD^+ ratio leads to the binding of NMN to the allosteric site on the ARM domain of S**ARM1**, triggering a conformational change that activates its intrinsic NADase activity.[4][5][6] The subsequent depletion of NAD^+ in the axon is a critical step that commits the axon to degenerate. Given its central role in axonal demise, S**ARM1** has emerged as a promising therapeutic target for a range of neurodegenerative diseases and injuries. The ability to accurately measure S**ARM1** enzymatic activity in vitro is therefore essential for the discovery and development of novel S**ARM1**-targeting therapeutics.

Principle of SARM1 Activity Measurement

The in vitro measurement of S**ARM1** activity primarily relies on the detection of its NADase function. This can be achieved by monitoring the consumption of its substrate, NAD^+, or the formation of its products, including nicotinamide (NAM), ADP-ribose (ADPR), and cyclic ADPR (cADPR).[8][9][10] Two common methods for this are:

- Fluorogenic Assays: These assays utilize a modified NAD^+ analog, such as N6-etheno-NAD (ε-NAD), which is non-fluorescent. Upon cleavage by S**ARM1**, the fluorescent etheno-ADPR is released, leading to an increase in fluorescence that is directly proportional to enzyme activity.[8][11][12] This method is particularly well-suited for high-throughput screening (HTS) of S**ARM1** inhibitors.

- High-Performance Liquid Chromatography (HPLC): HPLC-based methods allow for the direct quantification of NAD^+ and its cleavage products.[3][13] This technique provides a highly accurate and detailed view of the enzymatic reaction, enabling the simultaneous measurement of substrate depletion and product formation.

SARM1 Signaling Pathway

The activation of S**ARM1** is a critical event in the pathway of axonal degeneration. The following diagram illustrates the key steps in S**ARM1** activation.

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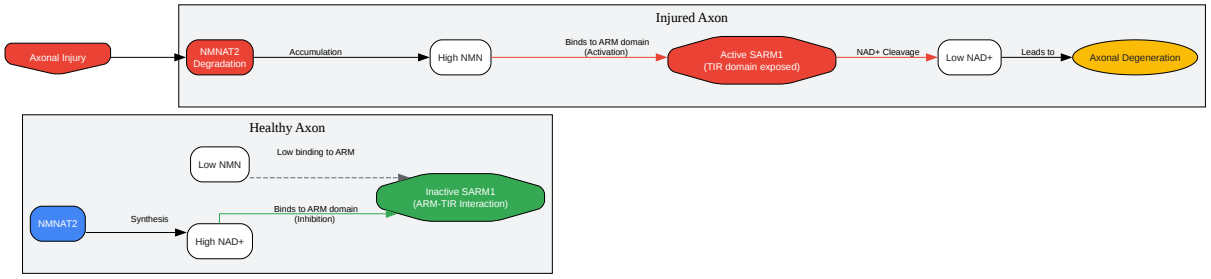

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Caption: S**ARM1** activation pathway in response to axonal injury.

Experimental Workflow

The general workflow for measuring S**ARM1** activity in vitro involves the preparation of the enzyme and reaction mixture, incubation, and subsequent detection of the enzymatic reaction.

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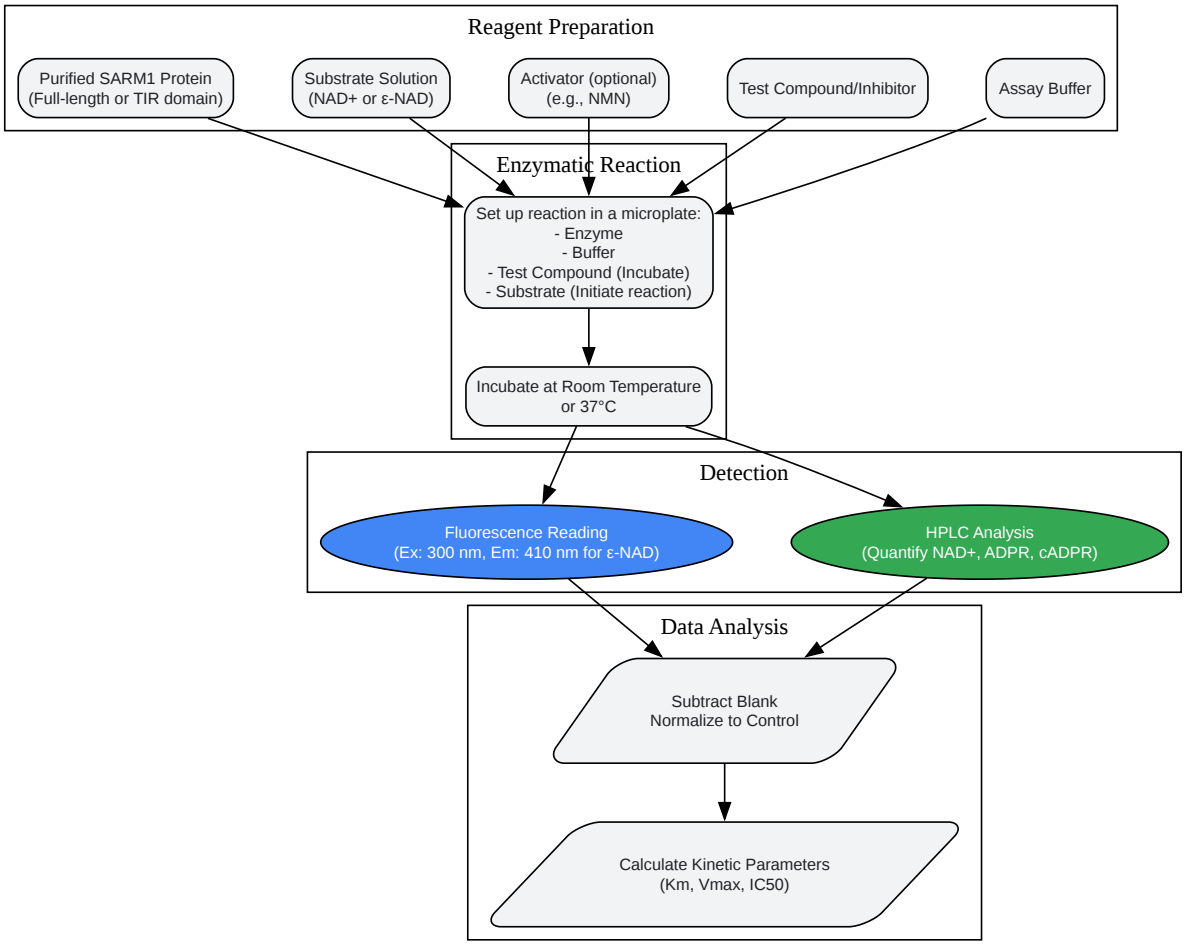

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Caption: General experimental workflow for in vitro S**ARM1** activity assays.

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Materials and Reagents

Reagent	Supplier Example	Catalog Number Example
Recombinant Human SARM1 (aa 28-724)	BPS Bioscience	100069
N6-etheno-Nicotinamide Adenine Dinucleotide (ε-NAD)	BPS Bioscience	83565
Nicotinamide Adenine Dinucleotide (NAD^+)	Sigma-Aldrich	N7004
Nicotinamide Mononucleotide (NMN)	Sigma-Aldrich	N3501
SARM1 Inhibitor (DSRM-3716)	BPS Bioscience	83673
96-well Black, Flat-Bottom Plate	Corning	3915
HPLC Vials	Agilent Technologies	5182-0714

Experimental Protocols

Protocol 1: Fluorogenic Assay for SARM1 Hydrolase Activity

This protocol is adapted from commercially available kits and is suitable for HTS applications. [8][11][12]

1. Reagent Preparation:

- 1x S**ARM1** Hydrolase Buffer: Prepare by diluting a 4x stock solution (e.g., 40 mM Tris-HCl pH 8.0, 110 mM NaCl, 2.2 mM KCl, 20% glycerol, 3 mM DTT) with water.
- S**ARM1** Enzyme Solution: Thaw recombinant S**ARM1** on ice. Dilute the enzyme to the desired concentration (e.g., 30 ng/µl) with 1x S**ARM1** Hydrolase Buffer. Note: S**ARM1** enzyme is sensitive to freeze-thaw cycles.

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- ε-NAD Substrate Solution: Dilute the ε-NAD stock (e.g., 12 mM) to the desired final concentration (e.g., 100 µM) in 1x S**ARM1** Hydrolase Buffer.
- Test Compound/Inhibitor Solution: Prepare a stock solution of the test compound in DMSO. Dilute to the desired concentration in 1x S**ARM1** Hydrolase Buffer. The final DMSO concentration in the assay should not exceed 1%.

2. Assay Procedure (96-well plate format):

- Add 30 µl of 1x S**ARM1** Hydrolase Buffer to all wells.
- To the inhibitor wells, add 5 µl of the test compound solution. To the control wells, add 5 µl of the diluent solution (e.g., 1x S**ARM1** Hydrolase Buffer with the same percentage of DMSO as the test compound).
- To the "Blank" wells, add 10 µl of 1x S**ARM1** Hydrolase Buffer.
- Add 10 µl of the diluted S**ARM1** enzyme to the "Positive Control" and "Test Inhibitor" wells.
- Cover the plate and incubate for 30 minutes at room temperature with gentle agitation to allow for enzyme-inhibitor interaction.
- Initiate the reaction by adding 5 µl of the diluted ε-NAD solution to all wells.
- Cover the plate with aluminum foil and incubate for 90-120 minutes at room temperature with gentle agitation.
- Measure the fluorescence using a microplate reader with excitation at approximately 300 nm and emission at approximately 410 nm.
- Subtract the "Blank" value from all other readings.

Protocol 2: HPLC-Based Assay for S**ARM1** NADase Activity

This protocol allows for the direct measurement of NAD^+ consumption and product formation. [3][13]

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1. Reagent Preparation:

- Assay Buffer: 50 mM HEPES/NaOH, pH 7.5.
- S**ARM1** Enzyme Solution: Prepare purified recombinant S**ARM1** in the assay buffer. The final concentration in the reaction will depend on the specific activity of the enzyme preparation (e.g., 0.5 - 10 µg/mL).
- NAD^+ Substrate Solution: Prepare a stock solution of NAD^+ in the assay buffer. The final concentration in the reaction is typically in the range of 50-250 µM.
- NMN Activator Solution (Optional): To measure activated S**ARM1**, prepare a stock solution of NMN in the assay buffer. The final concentration is typically in the range of 0.2-1 mM.[3]

2. Assay Procedure:

- Set up the reaction mixture in a microcentrifuge tube. For a 50 µl reaction, combine:
  - S**ARM1** enzyme
  - Assay Buffer
  - NMN (if testing activation)
  - Test compound or vehicle
- Pre-incubate the mixture at 37°C for 5-10 minutes.
- Initiate the reaction by adding NAD^+.
- Incubate at 37°C. Collect aliquots (e.g., 10 µl) at various time points (e.g., 0, 5, 15, 30, 60 minutes).
- Stop the reaction by adding an equal volume of ice-cold 0.4 M perchloric acid ($HClO_4$).
- Centrifuge the samples at high speed to pellet the precipitated protein.
- Transfer the supernatant to HPLC vials for analysis.

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3. HPLC Analysis:

- Column: C18 reverse-phase column.
- Mobile Phase: A gradient of a suitable buffer system (e.g., ammonium formate and methanol) is typically used.[10]
- Detection: UV absorbance at 260 nm.
- Quantification: The concentration of NAD^+, ADPR, and cADPR is determined by comparing the peak areas to a standard curve of known concentrations of these molecules.

Data Presentation and Analysis

All quantitative data should be presented in a clear and organized manner. Below are example tables for summarizing experimental parameters and results.

Table 1: Optimal Reagent Concentrations for S**ARM1** In Vitro Assays

Parameter	Fluorogenic Assay	HPLC-Based Assay
SARM1 Enzyme Concentration	10 - 50 ng/µl	0.5 - 10 µg/mL
Substrate (ε-NAD) Conc.	50 - 200 µM	N/A
Substrate (NAD^+) Conc.	N/A	50 - 250 µM
Activator (NMN) Conc.	0.1 - 1 mM	0.2 - 1 mM
Incubation Time	60 - 120 minutes	0 - 60 minutes (time course)
Incubation Temperature	Room Temperature	37°C

Table 2: Example Kinetic Parameters for Human S**ARM1**

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Parameter	Value	Assay Condition	Reference
Km for NAD^+	28 ± 4 µM	Resazurin fluorescence assay	[3]
Vmax	9 ± 0.3 µM/min	Resazurin fluorescence assay	[3]
Basal NADase Specific Activity	~0.02 U/mg	HPLC assay, full-length human SARM1 from HEK cells	[13]

Conclusion

The protocols and information provided in this application note offer a comprehensive guide for the in vitro measurement of S**ARM1** NADase activity. The choice between a fluorogenic and an HPLC-based assay will depend on the specific research needs, with the former being ideal for high-throughput screening and the latter providing more detailed kinetic information. A thorough understanding of the principles of S**ARM1** activation and the ability to reliably measure its enzymatic activity are crucial for advancing the development of novel therapeutics for neurodegenerative conditions.

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